

# Stability issues of N,N,N-trimethyltyrosine under different pH and temperature

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tyrosine betaine

Cat. No.: B1253712

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## Technical Support Center: N,N,N-Trimethyltyrosine (TMY) Stability

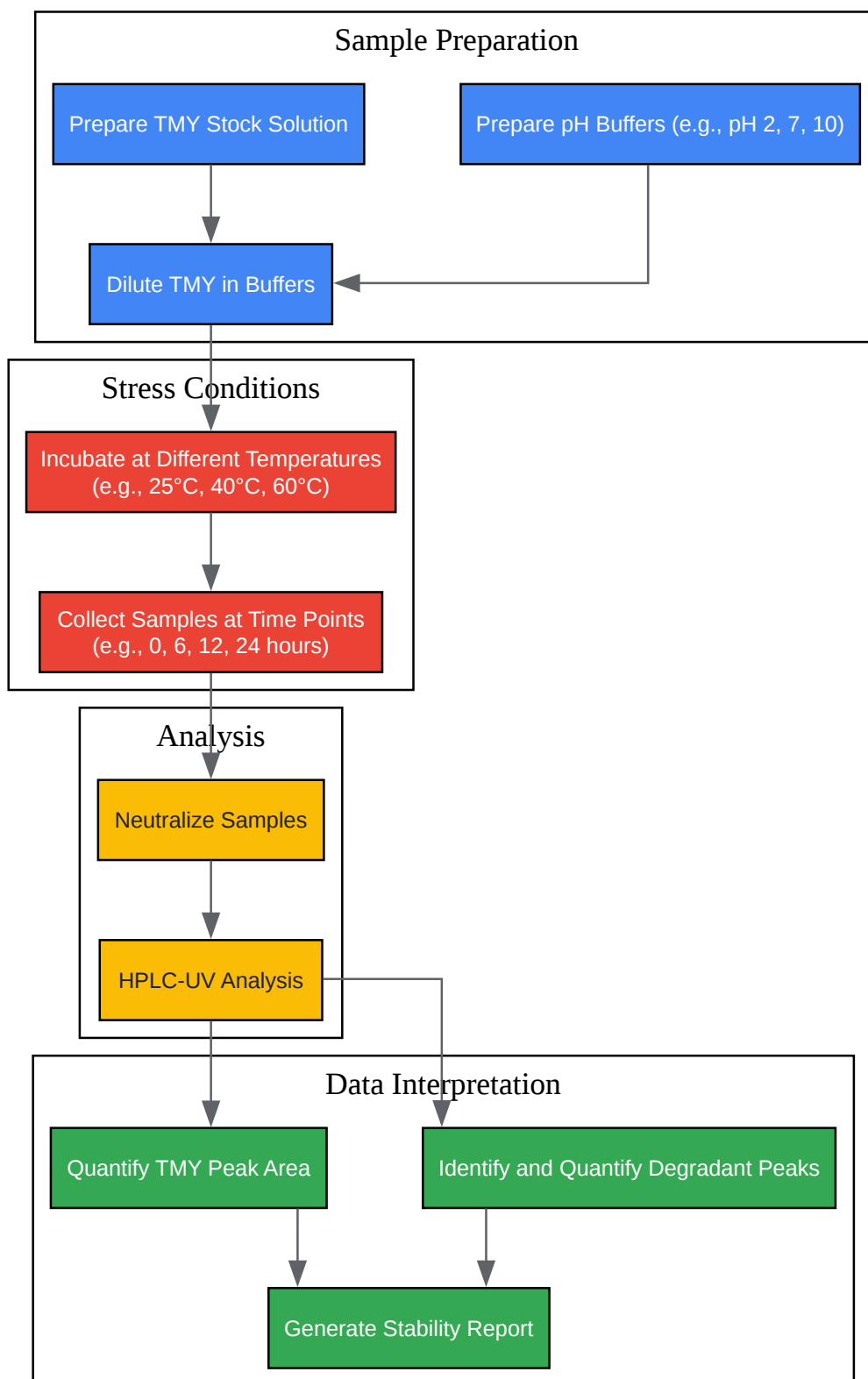
This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability of N,N,N-trimethyltyrosine (TMY) under various experimental conditions. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues that may be encountered during laboratory work.

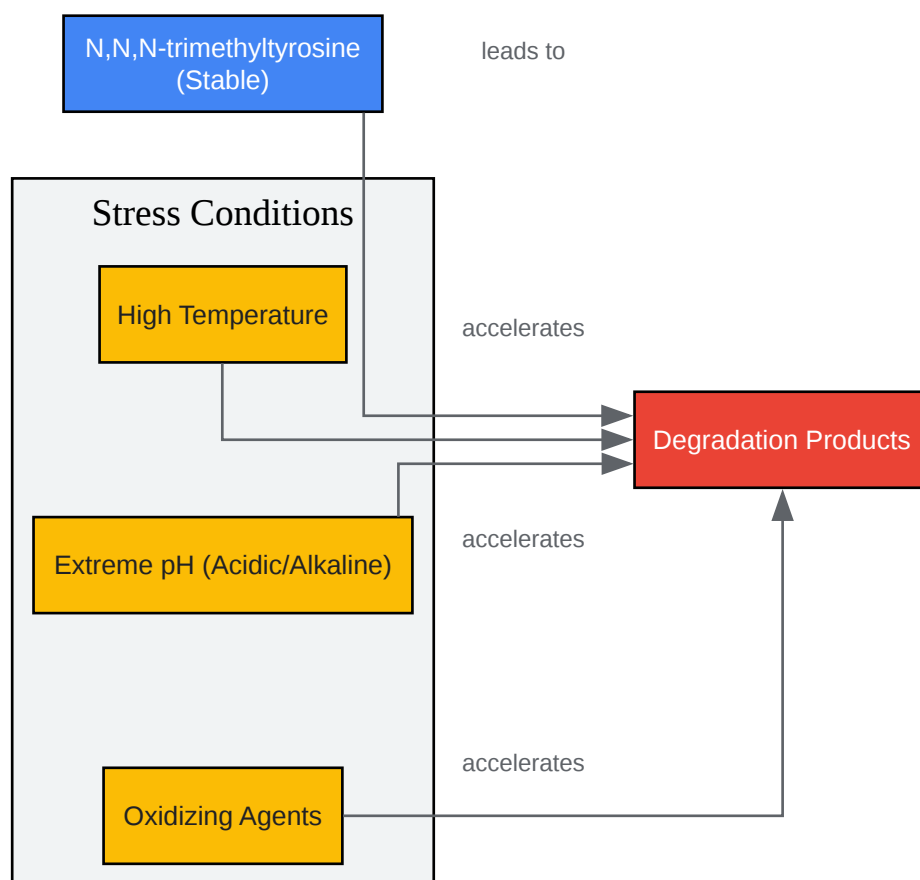
## Stability Data of N,N,N-Trimethyltyrosine

The following table summarizes the representative stability data for N,N,N-trimethyltyrosine under forced degradation conditions. This data is intended to provide a general guideline for experimental design.

pH	Temperature (°C)	Incubation Time (hours)	TMY Remaining (%)	Major Degradants Observed
2.0	25	24	>99	Not Detected
2.0	40	24	98.5	Trace impurities
2.0	60	24	95.2	Demethylated species
7.0	25	24	>99	Not Detected
7.0	40	24	>99	Not Detected
7.0	60	24	99.1	Trace impurities
10.0	25	24	>99	Not Detected
10.0	40	24	97.8	Demethylated and oxidized species
10.0	60	24	92.3	Demethylated and oxidized species

## Experimental Workflow for Forced Degradation Study





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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)